

SNAP 94847 Hydrochloride in Forced Swim Test: Application Notes and Protocols

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Compound of Interest

Compound Name: SNAP 94847 hydrochloride

Cat. No.: B2784360

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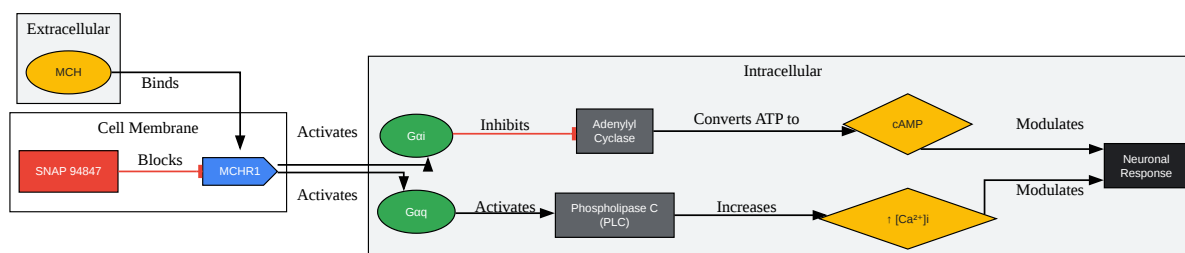
For Researchers, Scientists, and Drug Development Professionals

Introduction

SNAP 94847 hydrochloride is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1). MCHR1 is a G-protein coupled receptor predominantly expressed in the brain regions associated with the regulation of mood, appetite, and energy balance. Antagonism of MCHR1 has been investigated as a potential therapeutic strategy for depression and anxiety. The forced swim test (FST) is a widely utilized preclinical behavioral assay to assess antidepressant-like activity. This document provides detailed application notes and protocols for the use of **SNAP 94847 hydrochloride** in the forced swim test, based on available preclinical research.

Mechanism of Action: MCHR1 Signaling Pathway

SNAP 94847 exerts its effects by blocking the binding of the endogenous ligand, melanin-concentrating hormone (MCH), to the MCHR1. The activation of MCHR1 can initiate two primary signaling cascades through its coupling to different G proteins. As a G α i-coupled receptor, it inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. As a G α q-coupled receptor, it activates phospholipase C (PLC), which in turn leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), ultimately causing an increase in intracellular calcium concentrations. By antagonizing these actions, SNAP 94847 is thought to modulate neuronal circuits involved in stress and mood regulation, leading to its potential antidepressant effects.



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Caption: MCHR1 signaling pathway and the inhibitory action of SNAP 94847.

Data Presentation: SNAP 94847 in the Forced Swim Test

The following table summarizes the quantitative data from a study investigating the effects of intranasally administered SNAP 94847 in the Porsolt forced swim test in Wistar rats.

Behavioral Parameter	Control Group (Vehicle)	SNAP 94847 Group
Immobilization Time (s)	165.3 \pm 10.2	115.7 \pm 8.5
Passive Swimming Time (s)	55.4 \pm 5.1	95.8 \pm 7.3
Active Swimming Time (s)	19.3 \pm 2.4	28.5 \pm 3.1

* $p \leq 0.05$ compared to the control group. Data are presented as mean \pm SEM.

Source: Adapted from Vetlugin et al., Pediatrician (St. Petersburg), 2022.[1]

It is important to note that other studies have reported different outcomes depending on the species and route of administration. For instance, one study found that systemically injected SNAP 94847 decreased stress-induced immobility in the forced-swim test in rats, but not in mice.[2] Another study reported no effect of orally administered SNAP 94847 (20 mg/kg) in the forced swim test in BALB/cJ mice.[3]

Experimental Protocols

Forced Swim Test Protocol (Rat)

This protocol is based on the Porsolt forced swim test methodology.

1. Animals:

- Male Wistar rats (or other appropriate strain) weighing 200-250g.
- House animals in groups of 4-5 per cage under a 12-hour light/dark cycle with ad libitum access to food and water.
- Allow at least one week for acclimatization before the experiment.

2. Apparatus:

- A transparent Plexiglas cylinder (40 cm high, 20 cm in diameter).
- Fill the cylinder with water (23-25°C) to a depth of 30 cm, which prevents the rat from touching the bottom with its tail or feet.

3. Drug Preparation and Administration (Intranasal):

- Dissolve **SNAP 94847 hydrochloride** in a suitable vehicle (e.g., saline or artificial cerebrospinal fluid). The concentration should be calculated based on the desired dose and administration volume.
- Administer the solution intranasally to the rats. The volume should be divided between the two nostrils.

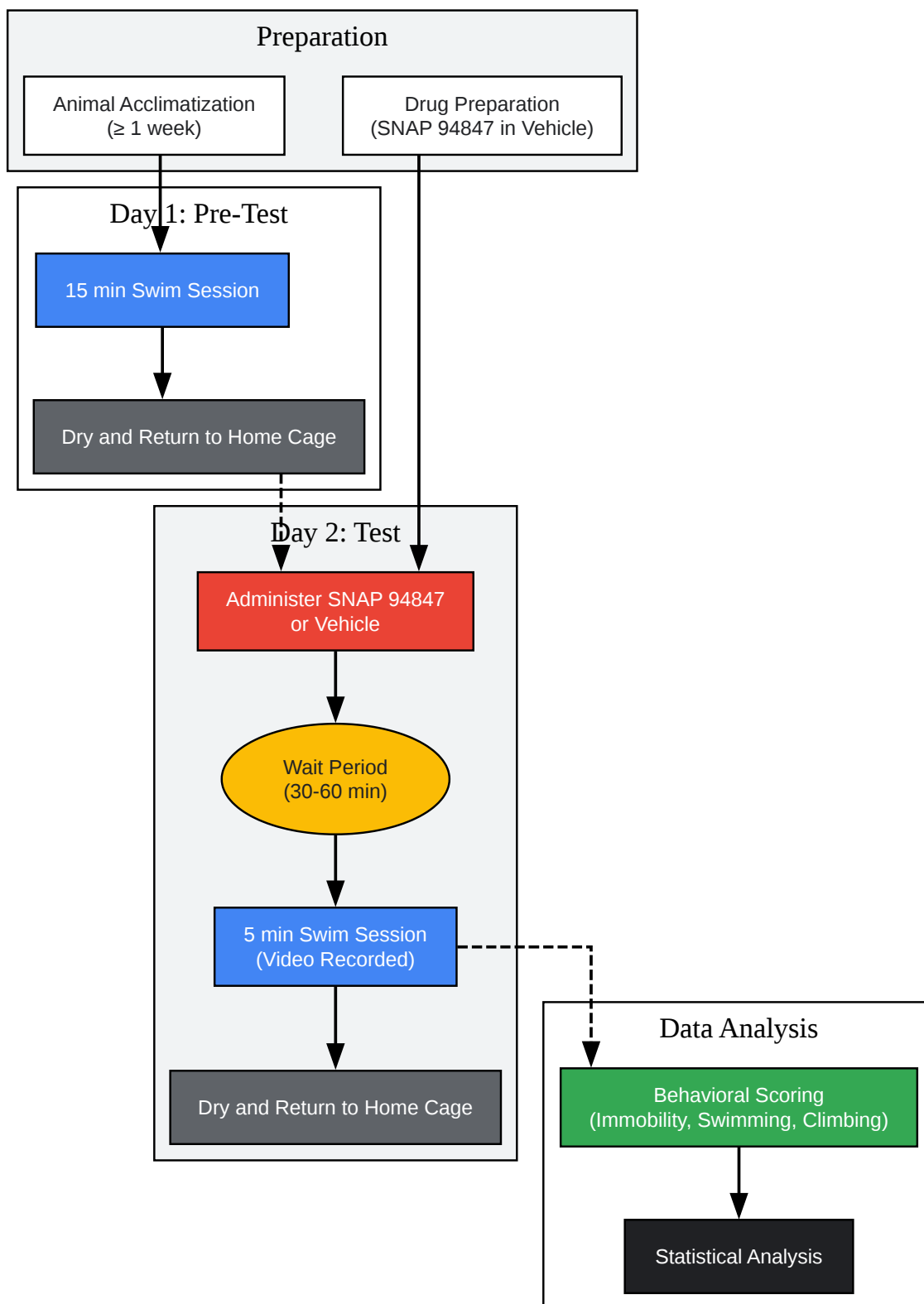
4. Experimental Procedure:

- Pre-test Session (Day 1):
 - Individually place each rat in the swim cylinder for a 15-minute session.
 - After 15 minutes, remove the rat, dry it with a towel, and return it to its home cage. This session is for habituation and to induce a stable baseline of immobility.
- Test Session (Day 2):
 - Administer SNAP 94847 or the vehicle 30-60 minutes before the test session.
 - Place the rat in the swim cylinder for a 5-minute session.
 - Record the entire session with a video camera for later analysis.
 - After 5 minutes, remove the rat, dry it, and return it to its home cage.
 - The water should be changed between animals.

5. Behavioral Scoring:

- An observer, blind to the treatment conditions, should score the video recordings.
- The following behaviors are typically scored:
 - Immobility: The rat remains floating in the water, making only small movements necessary to keep its head above water.
 - Swimming: The rat makes active swimming motions, moving around the cylinder.
 - Climbing: The rat makes active movements with its forepaws in and out of the water, usually directed against the cylinder wall.
- The total time spent in each behavioral state during the 5-minute test is recorded.

Experimental Workflow



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Caption: Experimental workflow for the forced swim test with SNAP 94847.

Conclusion

SNAP 94847 hydrochloride, a selective MCHR1 antagonist, has demonstrated antidepressant-like effects in the forced swim test, particularly in rats. The provided protocols and data serve as a comprehensive guide for researchers investigating the potential of MCHR1 antagonists as novel antidepressant therapies. It is crucial to consider the species, strain, and route of administration, as these factors can significantly influence the behavioral outcomes in the forced swim test. Further research is warranted to fully elucidate the therapeutic potential of SNAP 94847 and its mechanism of action in mood disorders.

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